

# An In-depth Technical Guide to the Physicochemical Properties of n-Octylcyclohexane

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## Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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This technical guide provides a comprehensive overview of the boiling point and density of **n-octylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. This document collates critical data, details experimental methodologies, and presents logical workflows for the determination of these key physical properties.

## Physicochemical Data of n-Octylcyclohexane

**n-Octylcyclohexane** (CAS No. 1795-15-9) is a saturated hydrocarbon with the molecular formula  $C_{14}H_{28}$  and a molecular weight of 196.37 g/mol .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Its key physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	264 °C	at 760 mmHg
264.5 °C	at 760 mmHg[1]	
280 °C	Not specified	
Density	0.807 g/cm <sup>3</sup>	Not specified[1]
0.81 g/cm <sup>3</sup>	Not specified[2][4]	
0.78642 g/cm <sup>3</sup>	at 60 °C and 750 Torr[5]	
0.815 g/mL	Not specified[6]	
Melting Point	-19.69 °C	
-20 °C		
Flash Point	105.4 °C	
Refractive Index	1.445	
1.4500-1.4520		
Vapor Pressure	0.0158 mmHg	at 25°C[1]

## Experimental Protocols

Detailed methodologies for the determination of boiling point and density are crucial for the accurate characterization of substances like **n-octylcyclohexane**. The following sections describe generalized but detailed protocols based on established methods for hydrocarbons.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] For a compound like **n-octylcyclohexane**, with a boiling point exceeding 100°C, an oil bath is typically used for heating.[8][9] The Thiele tube method is a common and efficient technique for this purpose.[10]

Thiele Tube Method:

- **Sample Preparation:** A small quantity (a few milliliters) of **n-octylcyclohexane** is placed into a small test tube or fusion tube.[\[11\]](#)
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.[\[10\]](#)[\[11\]](#)
- **Apparatus Assembly:** The test tube is securely attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[\[8\]](#)[\[11\]](#) This assembly is then placed in a Thiele tube filled with a suitable heating oil.
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.[\[10\]](#)
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.[\[11\]](#) Heating is continued for a brief period to ensure all air is expelled from the capillary tube.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[10\]](#)
- **Pressure Correction:** The atmospheric pressure should be recorded. If the atmospheric pressure deviates from 760 mmHg, a correction to the observed boiling point may be necessary. A general rule of thumb is an approximate 0.5°C change in boiling point for every 10 mmHg change in pressure.[\[9\]](#)

## Determination of Density

The density of a liquid hydrocarbon can be determined using various methods, including the use of a high-pressure densitometer, which is particularly useful for measurements at different temperatures and pressures.

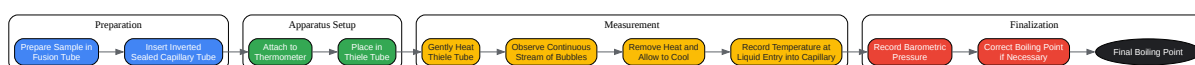
Using a High-Pressure Densitometer:

- **Calibration:** The densitometer is calibrated using fluids of known density at the desired temperature and pressure ranges.

- **Sample Introduction:** The **n-octylcyclohexane** sample is introduced into the measurement cell of the densitometer. Care should be taken to avoid the presence of any air bubbles.
- **Temperature and Pressure Control:** The temperature of the sample is controlled, often using an air oven or a fluid bath.<sup>[12]</sup> The pressure is controlled using a back-pressure regulator.<sup>[13]</sup>
- **Measurement:** The instrument measures the density of the fluid. For some instruments, this is based on the principle of an oscillating U-tube, where the frequency of oscillation is related to the density of the sample.
- **Data Acquisition:** The density readings are recorded at various temperatures and pressures as required.
- **Data Analysis:** The collected data can be used to develop correlations for the density of **n-octylcyclohexane** as a function of temperature and pressure.

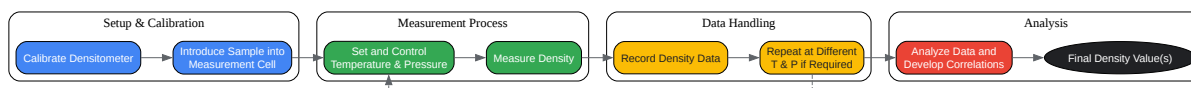
## Visualizations

The following diagrams illustrate the experimental workflows for determining the boiling point and density of **n-octylcyclohexane**.



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### Boiling Point Determination Workflow



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### Density Determination Workflow

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